

Zirconium(IV) Iodide (ZrI₄): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Zirconium iodide

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This technical guide provides an in-depth overview of Zirconium(IV) iodide (ZrI₄), a significant inorganic compound historically pivotal in the production of high-purity zirconium metal. This document details its chemical and physical properties, outlines experimental protocols for its synthesis and purification, and describes its primary application in the van Arkel-de Boer process for refining zirconium.

Core Properties of Zirconium(IV) Iodide

Zirconium(IV) iodide is an orange-colored crystalline solid that is highly hygroscopic and degrades in the presence of water.^{[1][2][3]} It is the most readily available iodide of zirconium.^{[1][2][3]}

Chemical and Physical Data

The fundamental chemical and physical characteristics of ZrI₄ are summarized in the table below for easy reference.

Property	Value	References
Chemical Formula	ZrI ₄	[1][2][3][4]
Molecular Weight	598.84 g/mol	[2][5][6][7]
Appearance	Orange-yellow crystalline solid	[2][3][4]
Density	4.85 - 4.914 g/cm ³	[3][4][8]
Melting Point	499 °C (triple point)	[2][4]
Boiling Point	431 °C (sublimes)	[2][4]
Crystal Structure	Polymeric, with octahedral Zr(IV) centers	[1]
Solubility	Soluble in water (with degradation)	[2]
Sensitivity	Air and moisture sensitive	[6]

Experimental Protocols

Detailed methodologies for the synthesis of Zirconium(IV) iodide and its subsequent use in the purification of zirconium metal are outlined below.

Synthesis of Zirconium(IV) Iodide

Zirconium(IV) iodide can be synthesized by the direct reaction of powdered zirconium metal with an excess of iodine.[1][2]

Protocol:

- **Reactant Preparation:** Place powdered zirconium metal in a sealed reaction vessel. Introduce an excess amount of iodine.
- **Reaction Conditions:** Heat the vessel to initiate the reaction between zirconium and iodine gas. The reaction is exothermic.

- **Product Formation:** The reaction yields Zirconium(IV) iodide as a volatile, orange-colored solid. The chemical equation for this synthesis is: $\text{Zr} + 2\text{I}_2 \rightarrow \text{ZrI}_4$ ^[1]
- **Purification:** The synthesized ZrI_4 can be purified via sublimation at 400 °C under a high vacuum (10^{-4} mm Hg).^[1] Non-volatile impurities will remain, and the purified ZrI_4 will deposit on a cooled surface.

Purification of Zirconium Metal: The van Arkel-de Boer Process

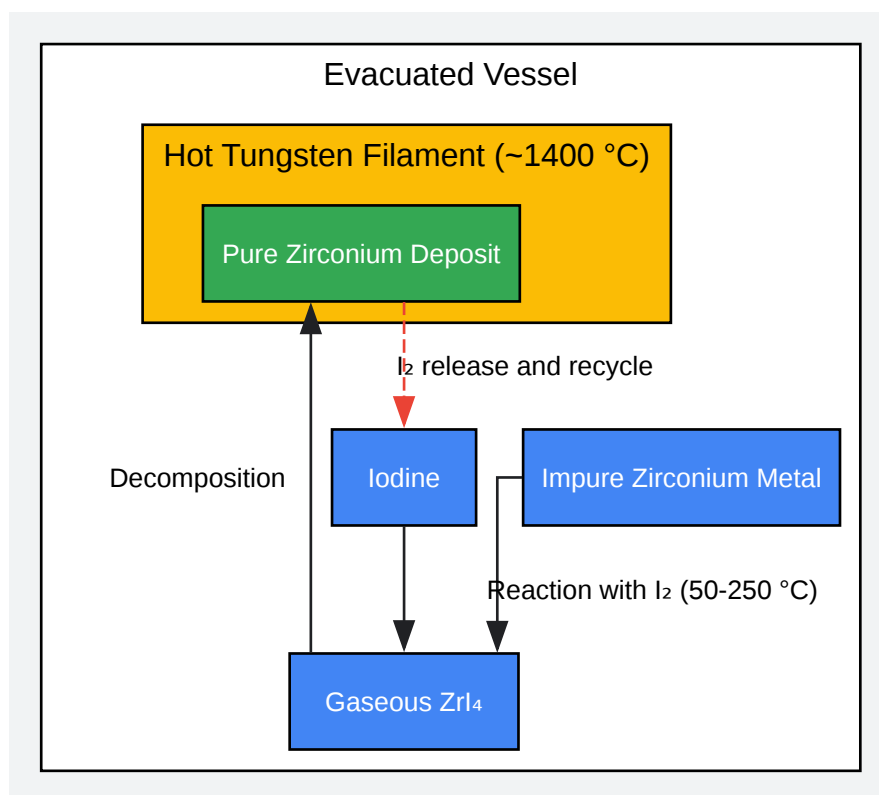
The van Arkel-de Boer process, also known as the crystal bar or iodide process, is a method for producing small quantities of ultra-pure zirconium.^{[5][8]} This process relies on the formation and subsequent thermal decomposition of Zirconium(IV) iodide.

Protocol:

- **Apparatus Setup:** The process is conducted in an evacuated vessel containing impure zirconium metal and a small amount of iodine. A tungsten filament is positioned within the vessel.
- **Formation of ZrI_4 :** The vessel is heated to a temperature range of 50-250 °C.^[8] At this temperature, the impure zirconium reacts with iodine to form volatile Zirconium(IV) iodide gas (ZrI_4), leaving less volatile impurities behind as solids.
- **Transport of ZrI_4 :** The gaseous ZrI_4 diffuses towards the hotter tungsten filament.
- **Decomposition of ZrI_4 :** The tungsten filament is heated to a much higher temperature, approximately 1400 °C.^{[5][8]} Upon contact with the hot filament, the ZrI_4 decomposes back into pure zirconium metal and iodine. The chemical equation for the decomposition is: $\text{ZrI}_4 (\text{g}) \rightarrow \text{Zr} (\text{s}) + 2\text{I}_2 (\text{g})$
- **Deposition of Pure Zirconium:** The pure zirconium metal deposits onto the tungsten filament, forming a "crystal bar."
- **Recycling of Iodine:** The liberated iodine gas is then free to react with more of the impure zirconium, repeating the cycle until a significant amount of pure zirconium has been deposited on the filament.

Visualized Experimental Workflow

The following diagram illustrates the key stages of the van Arkel-de Boer process for the purification of zirconium.



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Workflow of the van Arkel-de Boer process.

Applications

The primary and historical application of Zirconium(IV) iodide is its role as an intermediate in the van Arkel-de Boer process for the purification of zirconium metal.[1][4] This process was the first industrial method for producing commercially pure, ductile zirconium.[1][5] While largely superseded by the Kroll process for large-scale production, the van Arkel-de Boer method remains valuable for producing small quantities of ultra-high purity zirconium for research and specialized applications.[5][8] Additionally, ZrI₄ can be used in the synthesis of other zirconium compounds.[3]

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